Quantitative analysis of dye adsorption with C.I. Direct Black 80

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*C.I. Direct Black 80*
CAS No.:	*39384-51-5*
Cat. No.:	*B15555778*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the quantitative analysis of **C.I. Direct Black 80** dye adsorption, a trisazo dye commonly used in the textile, paper, and leather industries.[1][2] The protocols outlined below are designed to ensure accurate and reproducible results for researchers investigating the efficacy of various adsorbents for the removal of this dye from aqueous solutions.

C.I. Direct Black 80 is a water-soluble, anionic dye with a complex aromatic structure.[1][3] Its removal from wastewater is a significant environmental concern due to its resistance to natural degradation and its potential toxicity.[4] Adsorption has proven to be a promising method for the treatment of water contaminated with this dye.[4] This application note will detail the experimental procedures for determining adsorption kinetics and isotherms, key parameters in evaluating adsorbent performance.

Physicochemical Properties of C.I. Direct Black 80

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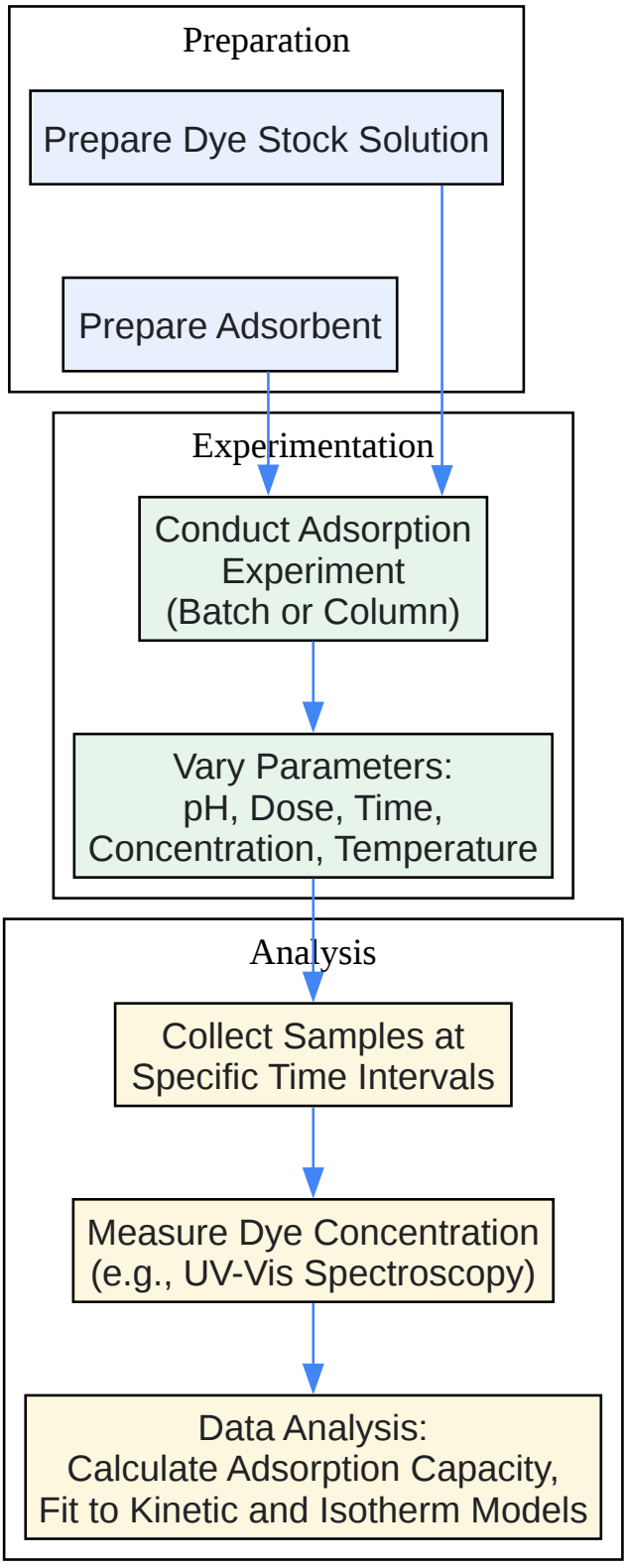
A summary of the key properties of **C.I. Direct Black 80** is provided in the table below.

Property	Value	Reference
C.I. Name	Direct Black 80	[3]
C.I. Number	31600	[2][3]
CAS Number	8003-69-8	[2][3]
Molecular Formula	$C_{36}H_{23}N_8Na_3O_{11}S_3$	[2][3]
Molecular Weight	908.78 g/mol	[2][3]
Appearance	Blue-black uniform powder	[2][3]
Solubility in Water	Soluble (forms a blue-black solution)	[1][2]

Experimental Workflow for Dye Adsorption Studies

The general workflow for conducting a quantitative analysis of dye adsorption involves several key steps, from solution preparation to data analysis. The following diagram illustrates this process.

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